

Barbituric Acid: A Technical Guide to Synthesis and Properties

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Barbituric acid serves as the foundational chemical structure for a broad class of derivatives known as barbiturates, which have significant applications in medicine as central nervous system depressants. Although **barbituric acid** itself does not possess pharmacological activity, its unique chemical properties make it a crucial precursor in the synthesis of various therapeutic agents and other industrial chemicals.[1][2][3] This technical guide provides an indepth overview of the synthesis, chemical properties, and key applications of **barbituric acid**.

Synthesis of Barbituric Acid

The most common and established method for synthesizing **barbituric acid** is through the condensation reaction of diethyl malonate with urea.[4][5] This reaction is typically carried out in the presence of a strong base, such as sodium ethoxide, which acts as a catalyst.

Key Synthesis Reaction

The overall reaction can be summarized as follows:

Caption: Synthesis of **Barbituric Acid** via Condensation Reaction.

Properties of Barbituric Acid

Barbituric acid is an odorless, white to light cream-colored crystalline powder. [1][3]Its properties are summarized in the tables below.



Physical Properties of Barbituric Acid

Property	Value	Reference
Molecular Formula	C4H4N2O3	[6]
Molecular Weight	128.09 g/mol	[2]
Melting Point	248-252 °C (decomposes)	[2][7]
Water Solubility	142 g/L (at 20 °C)	[7][8]
Appearance	White crystalline powder	[3][8]
Odor	Odorless	[1]

Chemical Properties of Barbituric Acid

Property	Value	Reference
рКа	4.01 (at 25 °C)	[1][8]
IUPAC Name	1,3-Diazinane-2,4,6-trione	[1]
LogP	-1.47	[2]
Stability	Stable under normal conditions, may decompose upon heating.	[8]

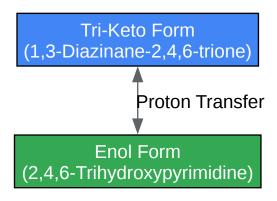
Acidity and Tautomerism

A key chemical feature of **barbituric acid** is its acidity. The alpha-carbon, situated between the two carbonyl groups, has a highly reactive hydrogen atom, making the compound quite acidic for a diketone. [1]This acidity is due to the aromatic stabilization of the resulting carbanion.

Barbituric acid exhibits keto-enol tautomerism. [9]In the gas phase, the tri-keto form is the most stable. [10]However, in the solid state and in aqueous solutions, there is a delicate balance, with the enol form gaining stability with increased solvation by water. [10][11]This tautomerism is crucial for the reactivity of the molecule, particularly in the synthesis of its derivatives. [12]



Keto-Enol Tautomerism Diagram



Click to download full resolution via product page

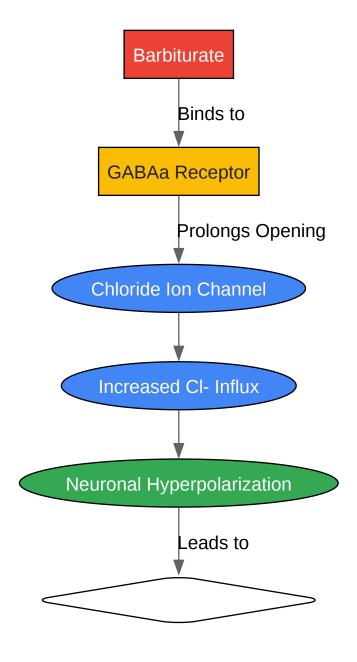
Caption: Keto-Enol Tautomerism of **Barbituric Acid**.

Mechanism of Action of Barbiturate Derivatives

While **barbituric acid** itself is not pharmacologically active, its 5,5-disubstituted derivatives are potent central nervous system depressants. [7]These derivatives, known as barbiturates, exert their effects primarily by modulating the activity of the gamma-aminobutyric acid type A (GABAa) receptor, which is an ionotropic receptor and a ligand-gated ion channel. [2] The binding of barbiturates to the GABAa receptor increases the duration of chloride ion channel opening, leading to an enhanced influx of chloride ions into the neuron. [2]This results in hyperpolarization of the neuronal membrane, making it more difficult for the neuron to fire and thus producing a depressant effect on neuronal transmission. [2]

Signaling Pathway Diagram





Click to download full resolution via product page

Caption: Mechanism of Action of Barbiturate Derivatives.

Applications

The primary application of **barbituric acid** is as a chemical intermediate in the synthesis of a wide range of compounds.

Pharmaceuticals: It is the parent compound for over 2,500 synthesized barbiturate drugs,
with about 50-55 being in clinical use for their sedative, hypnotic, anticonvulsant, and



anesthetic properties. [1]* Vitamin Synthesis: **Barbituric acid** is a key ingredient in the laboratory synthesis of riboflavin (vitamin B2). [1]* Other Chemical Syntheses: It is used in the manufacturing of plastics, textiles, and polymers. [3]Furthermore, its reactive methylene group makes it a valuable reagent in Knoevenagel condensation reactions to produce a variety of derivatives, including dyes and other bioactive molecules.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Barbituric acid Wikipedia [en.wikipedia.org]
- 2. Barbituric Acid | C4H4N2O3 | CID 6211 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Barbituric acid | 67-52-7 [chemicalbook.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. courseware.cutm.ac.in [courseware.cutm.ac.in]
- 6. Barbituric acid (CAS 67-52-7) Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. lookchem.com [lookchem.com]
- 8. Page loading... [wap.guidechem.com]
- 9. jmpcr.samipubco.com [jmpcr.samipubco.com]
- 10. researchgate.net [researchgate.net]
- 11. pubs.acs.org [pubs.acs.org]
- 12. thieme-connect.de [thieme-connect.de]
- To cite this document: BenchChem. [Barbituric Acid: A Technical Guide to Synthesis and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b137347#barbituric-acid-synthesis-and-properties]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com